



A Comprehensive Technical Guide to 3-Methoxy-2-methylaniline

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Compound of Interest		
Compound Name:	3-Methoxy-2-methylaniline	
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This document provides a detailed overview of the chemical properties, structure, and synthesis of **3-Methoxy-2-methylaniline**, a key intermediate in various chemical syntheses. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Chemical Structure and IUPAC Name

3-Methoxy-2-methylaniline is an organic compound featuring a benzene ring substituted with a methoxy group, a methyl group, and an amino group.

IUPAC Name: 3-methoxy-2-methylaniline[1][2]

Chemical Structure:

Source: PubChem CID 11804822



Synonyms: 2-Methyl-m-anisidine, 2-Methoxy-6-aminotoluene, 2-Methyl-3-methoxyaniline, 3-Amino-2-methylanisole[1][2][3]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Methoxy-2-methylaniline**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ NO	PubChem[1], ChemicalBook[4]
Molecular Weight	137.18 g/mol	PubChem[1], Sigma-Aldrich
CAS Number	19500-02-8	PubChem[1], ChemicalBook[5]
Appearance	Light purple oil or solid	ChemicalBook[5], Sigma- Aldrich
Melting Point	27-28 °C	Sigma-Aldrich, ChemicalBook[6]
Boiling Point	243.4±20.0 °C (Predicted)	ChemicalBook[6]
Density	1.08 g/cm ³	ChemicalBook[6]
Flash Point	>110 °C (>230 °F) - closed cup	Sigma-Aldrich
SMILES	CC1=C(C=CC=C1OC)N	PubChem[1]
InChI	InChI=1S/C8H11NO/c1-6- 7(9)4-3-5-8(6)10-2/h3- 5H,9H2,1-2H3	PubChem[1]

Experimental Protocols: Synthesis

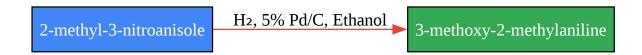
3-Methoxy-2-methylaniline is primarily synthesized through the reduction of 2-methyl-3-nitroanisole. Below are representative experimental protocols.

Method 1: Catalytic Hydrogenation



This common method involves the reduction of the nitro group of 2-methyl-3-nitroanisole using a catalyst, typically palladium on carbon, under a hydrogen atmosphere.

• Reaction Scheme:



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Synthesis of **3-methoxy-2-methylaniline** via catalytic hydrogenation.

Procedure:

- A solution of 30.7 g (184 mmol) of 2-methyl-3-nitroanisole in 300 mL of ethanol is prepared.[4][5]
- To this solution, 9.98 g of a suspension of 5% palladium on carbon (wet) in 100 mL of ethanol is added.[4][5]
- The reaction mixture is stirred at room temperature under a hydrogen atmosphere for 3 hours.[4][5]
- Upon completion, the reaction solution is filtered through diatomaceous earth to remove the catalyst.[4][5]
- The filtrate is concentrated under vacuum to yield 3-methoxy-2-methylaniline as a light purple oil (quantitative yield).[4][5]

Method 2: Synthesis from 2-methyl-3-nitrophenol

This two-step synthesis involves the methylation of 2-methyl-3-nitrophenol followed by the reduction of the nitro group.[7]

Reaction Scheme:





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Two-step synthesis of **3-methoxy-2-methylaniline**.

Procedure:

- Methylation: To a solution of 2-methyl-3-nitrophenol (15.3g, 100mmol) in DMF (150mL) at 0°C, sodium hydride (60% in mineral oil, 2.6g, 110mmol) is added. The mixture is stirred at room temperature for 30 minutes. Methyl iodide (28.4g, 200mmol) is then added, and the mixture is heated to 80°C for 5 hours. After the addition of water, the product is extracted with ethyl acetate.[7]
- Reduction: The resulting 2-methyl-1-(methoxy)-3-nitrobenzene is then reduced to 3-methoxy-2-methylaniline, for example, by catalytic hydrogenation as described in Method 1.[7]

Applications in Research and Development

3-Methoxy-2-methylaniline serves as a valuable building block in the synthesis of more complex molecules. It is notably used in the preparation of indoles and indazoles, which are scaffolds for compounds with potential neurochemical activity.[3][5] Additionally, it is an intermediate in the synthesis of quinoline-based antiviral agents.[3][5]

Safety and Handling

3-Methoxy-2-methylaniline is classified as harmful if swallowed (Acute Toxicity 4, Oral).[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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